

# Safety and Handling of 2-tert-Butylbenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: **2-tert-Butylbenzoic acid**

Cat. No.: **B086054**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **2-tert-Butylbenzoic acid** (CAS No. 1077-58-3) in a laboratory setting. The information is intended to support researchers, scientists, and drug development professionals in minimizing risks and ensuring a safe working environment. Due to the limited availability of specific toxicological data for **2-tert-Butylbenzoic acid**, this guide also includes comparative data for its isomers, 4-tert-Butylbenzoic acid and 3,5-Di-tert-butylbenzoic acid, to provide a broader understanding of potential hazards.

## Hazard Identification and Classification

**2-tert-Butylbenzoic acid** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause serious eye irritation and may cause respiratory irritation.[\[1\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H332: Harmful if inhaled
- H319: Causes serious eye irritation

- H335: May cause respiratory irritation

The primary hazards are associated with its irritant properties and acute toxicity upon exposure through oral, dermal, or inhalation routes.[2]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-tert-Butylbenzoic acid** is crucial for its safe handling and storage.

Property	Value for 2-tert-Butylbenzoic acid	Value for 4-tert-Butylbenzoic acid	Value for 3,5-Di-tert-butylbenzoic acid
CAS Number	1077-58-3	98-73-7	16225-26-6
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>
Molecular Weight	178.23 g/mol [2][3]	178.23 g/mol [4][5]	234.34 g/mol
Appearance	Colorless to pale yellow crystal or crystalline powder[1]	White crystalline powder[5]	White to off-white solid
Odor	Aromatic[1]	Aromatic[5]	No information available
Melting Point	74.55°C[1]	164 - 167 °C[4]	Not available
Boiling Point	304.71°C (estimate)[1]	Not available	Not available
Density	1.0435 (estimate)[1]	Not available	Not available
Flash Point	135.1°C[1]	> 180 °C[4]	Not available
Solubility	Insoluble in water; soluble in alcohols, ethers, and chlorinated hydrocarbons.[1]	Insoluble in water; very soluble in alcohol and benzene.[5][6]	Not available

## Toxicological Information

Detailed toxicological data for **2-tert-Butylbenzoic acid** is not readily available. The GHS classification indicates that it is harmful. For a comparative perspective, toxicological data for the 4-tert-butylbenzoic acid isomer is provided below. It is important to handle **2-tert-Butylbenzoic acid** with the assumption that it has a similar or greater toxicity profile.

Metric	Value for 4-tert-Butylbenzoic acid	Species
LD50 Oral	473 mg/kg	Rat[7][8]
LD50 Dermal	> 2000 mg/kg	Rabbit[7]
LC50 Inhalation	> 1.802 mg/L (4 h)	Rat[7]

## Experimental Protocols and Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-tert-Butylbenzoic acid**. The following sections outline general procedures that should be adapted to specific laboratory conditions.

## Synthesis of 2-tert-Butylbenzoic Acid

A general method for the synthesis of **2-tert-Butylbenzoic acid** involves the reaction of O-methyl benzoic acid with tert-butyl lithium.[1] This type of reaction requires stringent safety measures due to the pyrophoric nature of tert-butyl lithium.

General Safety Precautions for Synthesis:

- All reactions must be conducted in a certified chemical fume hood.
- The reaction apparatus must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon).
- Use of appropriate personal protective equipment (PPE) is mandatory (see section 5).

- Ensure that a Class D fire extinguisher (for combustible metals) is readily available when working with organolithium reagents.
- Quench the reaction and any residual organolithium reagent carefully using appropriate procedures.

## General Handling Procedures

- Engineering Controls: Work with **2-tert-Butylbenzoic acid** should be performed in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder or creating solutions.<sup>[8]</sup> Eyewash stations and safety showers must be readily accessible.
- Personal Hygiene: Wash hands thoroughly after handling.<sup>[8]</sup> Do not eat, drink, or smoke in the laboratory.
- Avoiding Dust Formation: Handle the solid material carefully to avoid generating dust.<sup>[8]</sup>
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[1]</sup>

## Exposure Controls and Personal Protection

Exposure Control	Recommended Protection
Eye/Face Protection	Chemical safety goggles or a face shield are required.
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure that there is no exposed skin.
Respiratory Protection	If dust is generated or if working outside of a fume hood, a NIOSH-approved respirator with a particulate filter is necessary.

## First Aid Measures

In case of exposure to **2-tert-Butylbenzoic acid**, immediate medical attention is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention. [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Seek immediate medical attention.[9]

## Accidental Release and Fire-Fighting Measures

### Accidental Release

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal.
- Ventilation: Ensure adequate ventilation during cleanup.

### Fire-Fighting

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]

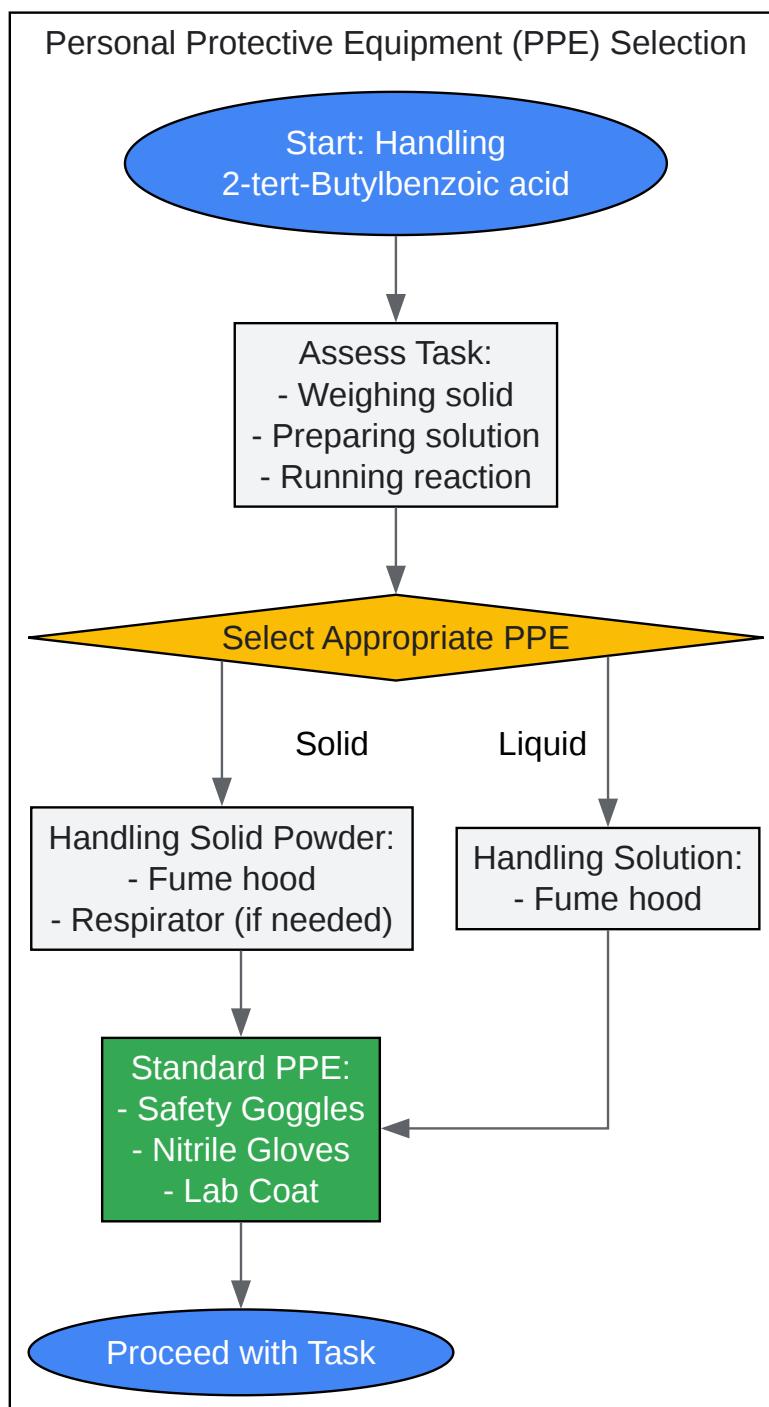
- Specific Hazards: Dust from this material can form an explosive mixture with air.[4] Thermal decomposition may produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

## Stability and Reactivity

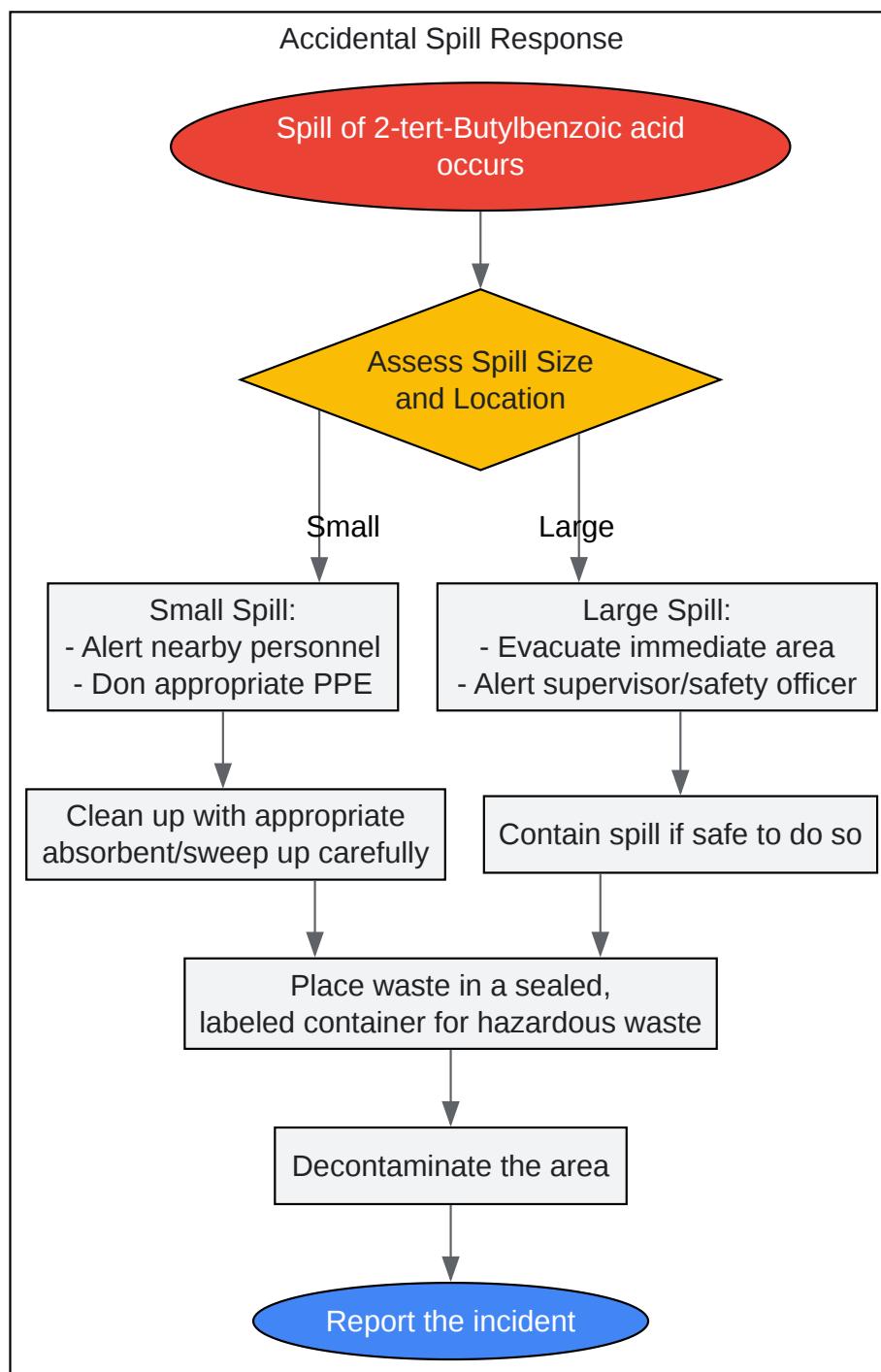
- Chemical Stability: Stable under normal laboratory conditions.
- Conditions to Avoid: Excess heat, dust generation, and exposure to incompatible materials. [8]
- Incompatible Materials: Strong oxidizing agents and strong bases.[1]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed during combustion.[8]

## Visualizing Safety Workflows

The following diagrams illustrate key decision-making processes for the safe handling of **2-tert-Butylbenzoic acid** in the laboratory.

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Caption: PPE selection workflow for handling **2-tert-Butylbenzoic acid**.



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Caption: Decision tree for responding to a spill of **2-tert-Butylbenzoic acid**.

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